

The Discovery and Isolation of 3-Chlorogentisyl Alcohol: A Technical Guide

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

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Abstract

3-Chlorogentisyl alcohol, a halogenated derivative of gentisyl alcohol, is a fungal metabolite that has garnered significant interest within the scientific community due to its diverse and potent biological activities. This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of this promising natural product. Detailed experimental protocols for its extraction from fungal cultures are presented, alongside a summary of its known biological activities, including antimicrobial, antifouling, and cytotoxic properties. Quantitative data from various studies are compiled into structured tables for ease of reference and comparison. Furthermore, this guide illustrates key experimental and logical workflows using standardized diagrams to facilitate a deeper understanding of the processes involved in the study of **3-Chlorogentisyl alcohol**.

Introduction

3-Chlorogentisyl alcohol (2-chloro-6-(hydroxymethyl)benzene-1,4-diol) is a polyketide-derived secondary metabolite first identified from fungal sources. Its structure, featuring a chlorinated hydroquinone core with a hydroxymethyl substituent, is the basis for its wide range

of biological effects. Initially isolated from terrestrial fungi of the Phoma genus, it has since been identified in marine-derived fungi as well, such as Ampelomyces and Aspergillus species. The presence of a chlorine atom in its structure is noteworthy, as halogenated natural products often exhibit enhanced biological potency. This has made **3-Chlorogentisyl alcohol** a subject of interest for drug discovery and development, particularly in the areas of infectious diseases and oncology.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Chlorogentisyl alcohol** is provided in the table below.

Property	Value	Reference
CAS Number	32744-80-2	[1]
Molecular Formula	C ₇ H ₇ ClO ₃	[1]
Molecular Weight	174.58 g/mol	[2]
Appearance	Solid	[1]
Solubility	Sparingly soluble in DMSO, Ethanol, and PBS (pH 7.2)	[1]
SMILES	<chem>OC1=CC(CO)=C(O)C(Cl)=C1</chem>	[1]
InChI	InChI=1S/C7H7ClO3/c8-6-2-5(10)1-4(3-9)7(6)11/h1-2,9-11H,3H2	[1]

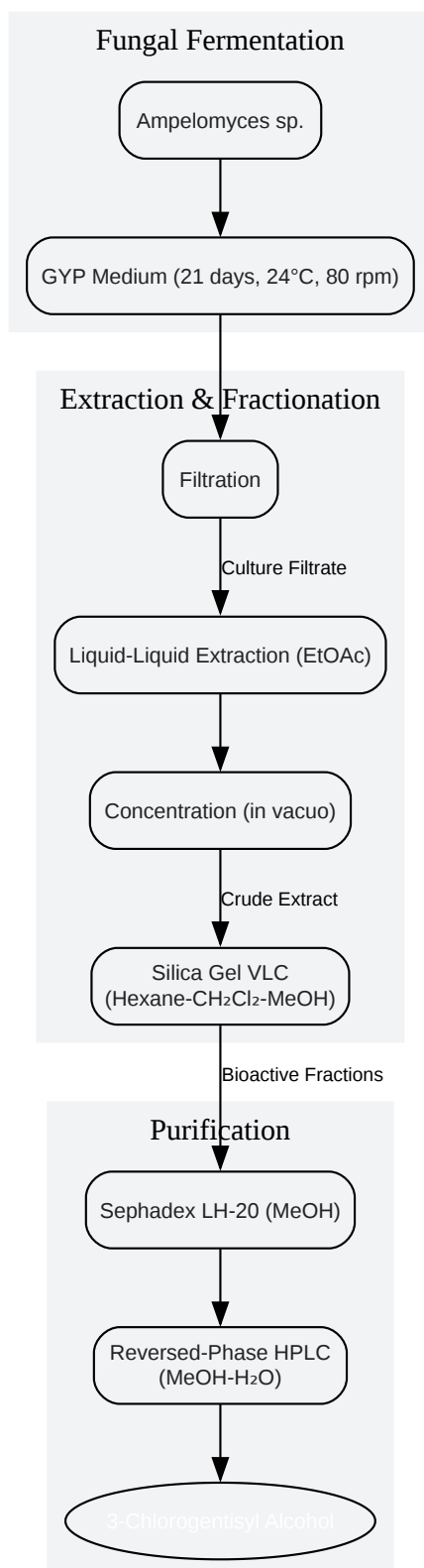
Isolation from Natural Sources

The primary source of **3-Chlorogentisyl alcohol** is through fermentation of specific fungal strains. The following sections detail the experimental protocols for its isolation from two notable marine-derived fungi.

Isolation from Ampelomyces sp.

A detailed workflow for the isolation of **3-Chlorogentisyl alcohol** from the marine-derived fungus *Ampelomyces* sp. is described below, based on the work of Kwong et al. (2006).

- **Fungal Cultivation:** The *Ampelomyces* sp. strain is cultured in a seawater-based GYP medium (2.0% glucose, 0.5% yeast extract, 0.5% mycological peptone). Cultures are incubated for 21 days on an orbital shaker at 80 rpm and room temperature (approximately 24°C).
- **Extraction:** The culture broth is separated from the mycelia by filtration. The culture filtrate is then extracted three times with an equal volume of ethyl acetate (EtOAc). The EtOAc extracts are combined and concentrated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to silica gel vacuum liquid chromatography (VLC) and eluted with a stepwise gradient of hexane, dichloromethane (CH_2Cl_2), and methanol (MeOH).
- **Purification:** The bioactive fractions are further purified using a Sephadex LH-20 column with methanol as the eluent. Final purification is achieved by reversed-phase High-Performance Liquid Chromatography (HPLC) using a gradient of methanol and water to yield pure **3-Chlorogentisyl alcohol**.



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Isolation of **3-Chlorogentisyl Alcohol** from *Ampelomyces sp.*

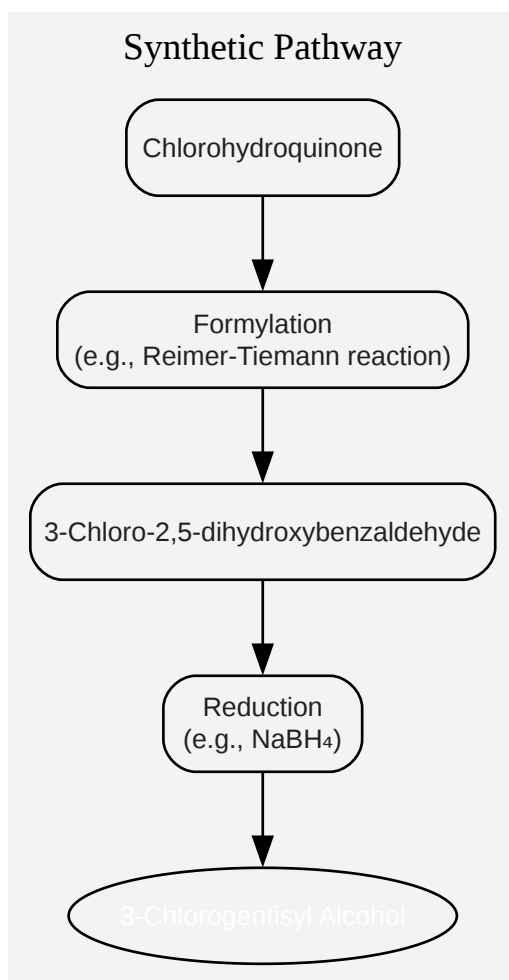
Isolation from *Aspergillus* sp.

Li et al. (2005) reported the isolation of **3-Chlorogentisyl alcohol** from a marine isolate of *Aspergillus*. The protocol is outlined below.

- **Fungal Cultivation:** The *Aspergillus* sp. is cultured in a suitable broth medium.
- **Extraction:** The culture broth is extracted with ethyl acetate (EtOAc). The EtOAc extract is then concentrated to dryness.
- **Chromatographic Purification:** The crude extract is subjected to a series of chromatographic techniques, including silica gel column chromatography, Sephadex LH-20 gel filtration, and preparative thin-layer chromatography (TLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is confirmed by spectroscopic analysis, including ^1H NMR, ^{13}C NMR, and mass spectrometry.

Synthesis of 3-Chlorogentisyl Alcohol

The chemical synthesis of **3-Chlorogentisyl alcohol** has been approached through various routes. Early syntheses were reported by Séquin-Frey and Tamm (1971) and McCorkindale et al. (1972). A general synthetic approach is outlined below.



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General Synthetic Pathway to **3-Chlorogentisyl Alcohol**.

Biological Activities

3-Chlorogentisyl alcohol exhibits a remarkable spectrum of biological activities, which are summarized in the following tables.

Antimicrobial Activity

Organism	Activity Type	Concentration/Value	Reference
Methicillin-resistant S. aureus (MRSA)	Antibacterial (MIC)	50 µg/mL	[1]
Gram-positive & Gram-negative bacteria	Antibacterial	Active at 50 µg/disc	[1]

Antifouling Activity

Organism	Activity Type	Value	Reference
Balanus amphitrite (cyprids)	Antifouling	Concentration-dependent	[1]

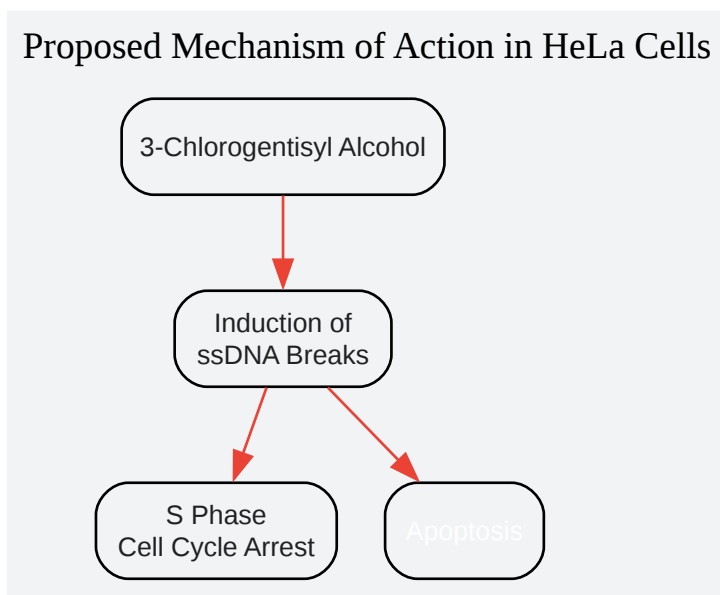
Cytotoxic and Other Activities

Activity Type	Cell Line/Assay	Value	Reference
DPPH Radical Scavenging	Cell-free assay	IC ₅₀ = 1 µM	[1]
E. coli β-glucuronidase Inhibition	Enzyme assay	IC ₅₀ = 0.74 µM, Ki = 0.58 µM	[2]
Apoptosis Induction	HeLa cells	Active at 50 µM	[1]
Cell Cycle Arrest (S phase)	HeLa cells	Active at 50 µM	[1]
ssDNA Breaks	HeLa cells	Active at 35 µM (Comet assay)	[1]

Signaling Pathways and Mechanisms of Action

The cytotoxic effects of **3-Chlorogentisyl alcohol** in human cervical carcinoma (HeLa) cells are attributed to its ability to induce apoptosis and cell cycle arrest. The proposed mechanism

involves the induction of DNA damage, which subsequently triggers the apoptotic cascade.



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- 2. 3-Chlorogentisyl alcohol - MedChem Express [bioscience.co.uk]
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